

A Technical Guide to the Physicochemical Properties of Beta-Gurjunene

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Compound of Interest

Compound Name: *beta-Gurjunene*

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Beta-gurjunene is a naturally occurring sesquiterpene found in the essential oils of various plants, such as those from the Acorus and Pinus genera[1][2][3]. As a member of the 5,10-cycloaromadendrane sesquiterpenoids, it is a volatile organic compound of interest for its potential biological activities, including antioxidant properties[4][5]. This technical guide provides an in-depth overview of the physicochemical properties of **beta-gurjunene**, along with detailed experimental protocols for its isolation and characterization.

Molecular Structure

Beta-gurjunene (C₁₅H₂₄) is a carbocyclic compound with a complex three-dimensional structure[1][2][6]. Its molecular architecture consists of a decahydro-1H-cyclopropa[e]azulene core, which is a fusion of a cyclopropane ring, a seven-membered ring, and a five-membered ring[6]. This rigid framework is substituted with methyl groups at positions 1, 1, and 4, and a methyldene group at position 7[1][2][4]. The specific stereoisomer is (1aR,4R,4aR,7aR,7bR)-1,1,4-trimethyl-7-methyldene-2,3,4,4a,5,6,7a,7b-octahydro-1aH-cyclopropa[e]azulene[1][4].

Physicochemical Properties

The following table summarizes the key physicochemical properties of **beta-gurjunene**.

Property	Value	Source(s)
Molecular Formula	C ₁₅ H ₂₄	[1][2][4][7][8]
Molecular Weight	204.35 g/mol	[1][4][6][7][8]
CAS Number	73464-47-8	[1][5][6][7][8]
Appearance	Not specified (likely an oil)	
Boiling Point	258.1 °C at 760 mmHg113.5-114.0 °C	[7][2][8]
Density	0.93 g/cm ³ 0.934 g/cm ³ at 20 °C0.9329 g/cm ³ at 20 °C	[7][8][2]
Refractive Index	1.505	[7]
Flash Point	106.5 °C (223.0 °F)	[7][9]
Vapor Pressure	0.0226 mmHg at 25 °C0.0230 mmHg at 25 °C (est.)	[7][9]
Water Solubility	0.07057 mg/L at 25 °C (est.)	[9]
logP (o/w)	6.427 (est.)	[9]
Optical Rotation	Not available	[5]

Experimental Protocols

The isolation and characterization of **beta-gurjunene** from natural sources involve a series of established analytical techniques.

Isolation Methodologies

The extraction of **beta-gurjunene** from plant matrices typically employs methods that capitalize on its volatile nature.

- Hydrodistillation/Steam Distillation: This is a primary technique for extracting essential oils containing **beta-gurjunene**[4][6].

- Protocol: Plant material (e.g., leaves, stems) is placed in a distillation apparatus with water. The mixture is heated to boiling, and the resulting steam, carrying the volatile **beta-gurjunene**, is passed through a condenser. The condensed liquid, a mixture of water and essential oil, is collected in a receiving vessel where the oil separates from the water, allowing for its collection[6]. For instance, in the analysis of *Cordia verbenacea*, hydrodistillation was carried out for 8 hours using a Dean-Stark apparatus to yield the essential oil[6].
- Solvent Extraction: This method uses organic solvents to extract **beta-gurjunene** and other compounds from the plant material.
 - Protocol: A Soxhlet apparatus is commonly used for this purpose. The dried and powdered plant material is placed in a thimble, and a suitable solvent (e.g., ethanol, dichloromethane) is heated in a flask[6]. The solvent vapor travels up to a condenser, drips onto the plant material, and extracts the desired compounds. This process is repeated in cycles, concentrating the extract in the flask. Post-extraction processing is often required to remove unwanted substances like chlorophyll and waxes[6].
- Supercritical Fluid Extraction (SFE): This technique offers a solvent-free alternative for extraction.
 - Protocol: Supercritical carbon dioxide (CO₂) is used as the extraction solvent. The selectivity of the extraction can be tuned by altering the pressure and temperature. In a study on *Cordia verbenacea*, a multi-step SFE process at varying pressures (8 MPa, 20 MPa, and 30 MPa) at 60°C was used to enrich **beta-gurjunene** in the final extract[6]. Lower pressures remove more volatile terpenes, while higher pressures are effective for extracting heavier sesquiterpenes like **beta-gurjunene**[6].

Identification and Structural Characterization

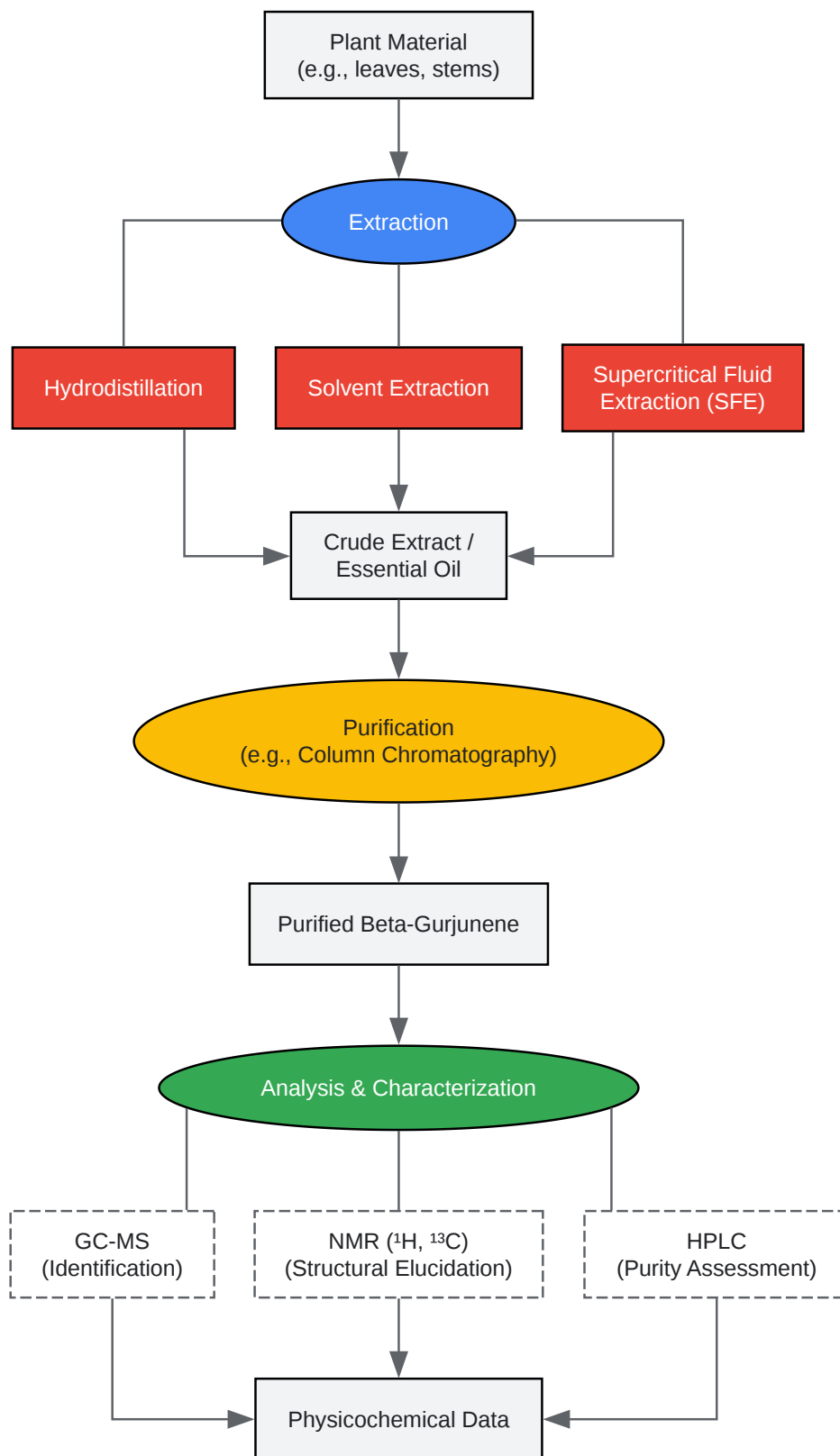
Once an extract is obtained, the following methods are used for the identification and structural elucidation of **beta-gurjunene**.

- Gas Chromatography-Mass Spectrometry (GC-MS): This is the standard technique for identifying volatile compounds like **beta-gurjunene** in a complex mixture[6].

- Protocol: The essential oil or extract is injected into the gas chromatograph, where it is vaporized. An inert carrier gas (e.g., helium) transports the sample through a capillary column. The compounds in the mixture are separated based on their boiling points and interactions with the column's stationary phase. As each compound elutes from the column, it enters the mass spectrometer, which ionizes the molecules and separates the ions based on their mass-to-charge ratio, generating a unique mass spectrum for each compound. The identification of **beta-gurjunene** is confirmed by comparing its retention time and mass spectrum with those of a known standard or with data from spectral libraries[6].
- Nuclear Magnetic Resonance (NMR) Spectroscopy: NMR is crucial for the definitive structural and stereochemical confirmation of **beta-gurjunene**[6].
 - Protocol: A purified sample of **beta-gurjunene** is dissolved in a deuterated solvent and placed in a strong magnetic field. The sample is then irradiated with radio waves, causing the atomic nuclei (specifically ^1H and ^{13}C) to absorb and re-emit electromagnetic radiation. The resulting NMR spectrum provides detailed information about the chemical environment of each atom in the molecule. Key reported chemical shifts for **beta-gurjunene** are:
 - ^1H -NMR: δ 4.65 (broad singlet, H-7), 1.25 (singlet, H-4)[6].
 - ^{13}C -NMR: δ 108.2 (C-7), 33.5 (C-4)[6].
- High-Performance Liquid Chromatography (HPLC): HPLC is recommended for assessing the purity of the isolated **beta-gurjunene**[6].
 - Protocol: A solution of the sample is injected into the HPLC system and is pumped through a column packed with a stationary phase. The components of the sample are separated based on their differential interactions with the stationary and mobile phases. A detector (e.g., UV/Vis or refractive index) at the end of the column measures the concentration of each eluting component. The purity of **beta-gurjunene** can be determined from the resulting chromatogram[6].

Visualizations

The following diagram illustrates a typical experimental workflow for the isolation and identification of **beta-gurjunene** from a plant source.



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Workflow for **Beta-Gurjunene** Isolation and Analysis.

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